

What is the chemical structure of Danaidone?

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Compound of Interest

Compound Name: DANAIDON

Cat. No.: B1231971

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An In-depth Technical Guide to the Chemical Compound **Danaidone**

This technical guide provides a comprehensive overview of **Danaidone**, a pyrrolizidine alkaloid derivative primarily known for its role as a male sex pheromone in certain species of Danaïne butterflies. This document is intended for researchers, scientists, and professionals in the fields of chemical ecology, entomology, and drug development.

Chemical Structure and Properties

Danaidone, with the IUPAC name 7-methyl-2,3-dihydropyrrolizin-1-one, is a naturally occurring bicyclic compound.^{[1][2]} Its core structure consists of a fused pyrrolizine ring system. The molecular formula of **Danaidone** is C₈H₉NO.^{[1][2][3][4]}

Physicochemical Data

The key physicochemical properties of **Danaidone** are summarized in the table below for easy reference.

Property	Value	Reference(s)
IUPAC Name	7-methyl-2,3-dihydropyrrolizin-1-one	[1][2]
Alternate Name	2,3-Dihydro-7-methyl-1H-pyrrolizin-1-one	[2][4]
CAS Number	6064-85-3	[1][2][4]
Molecular Formula	C ₈ H ₉ NO	[1][2][3][4]
Molecular Weight	135.16 g/mol	[1][2][3]
Appearance	Powder	[1][3]
Type of Compound	Pyrrolizidine Alkaloid Derivative	[1][3]
SMILES	<chem>CC1=C2C(=O)CCN2C=C1</chem>	[1][2]
InChI	InChI=1S/C8H9NO/c1-6-2-4-9-5-3-7(10)8(6)9/h2,4H,3,5H2,1H3	[1][2]
InChI Key	ZWFLNXOPXJMZTJ-UHFFFAOYSA-N	[1][2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1][3]

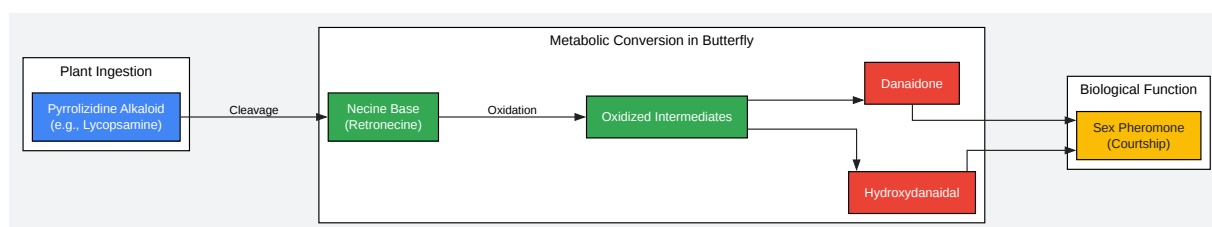
Biological Role and Biosynthesis

Danaidone is a significant semiochemical in the animal kingdom, functioning as a sex pheromone for male butterflies of the Danainae subfamily, such as those in the *Danaus* and *Parantica* genera.[2][5] It is a key component of the hairpencil secretions of these butterflies and plays a crucial role in their courtship rituals by inducing acceptance postures in females.[1]

Biosynthetic Pathway

Male danaine butterflies do not synthesize **Danaidone** de novo. Instead, they acquire its precursors, pyrrolizidine alkaloids (PAs), from specific plants during their adult stage.[5][6] The ingested PAs undergo metabolic conversion to produce **Danaidone** and other related pheromonal compounds.[6][7]

The biosynthesis initiates with the cleavage of a pyrrolizidine alkaloid, such as lycopsamine, to its constituent necine base, retronecine, and a necic acid.[7][8] The retronecine is then oxidized to form the more volatile and active pheromonal compounds, including **Danaidone** and hydroxydanaidal.[8]



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Biosynthesis of **Danaidone** from Pyrrolizidine Alkaloids.

Quantitative Data on Biosynthesis

The efficiency of **Danaidone** production in male butterflies is highly dependent on the specific type of pyrrolizidine alkaloid ingested. Studies on the chestnut tiger butterfly, *Parantica sita*, have quantified the amount of **Danaidone** produced from different PA precursors.

Precursor Pyrrolizidine Alkaloid(s)	Average Amount of Danaidone Produced (μ g/individual)	Reference
Intermedine (80%) and Lycopsamine (20%)	25.7	[5]
Retronecine or Heliotrine	5.7 to 7.0	[5]
Monocrotaline or Retrorsine (HCl salt)	< 0.5 (trace amounts)	[5]

These findings indicate a strong selectivity in the enzymatic machinery responsible for the conversion, with lycopsamine-type PAs being the most efficient precursors.[\[5\]](#)

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis and biological assays of **Danaidone** require access to primary research articles. However, the general methodologies can be outlined based on available information.

Chemical Synthesis

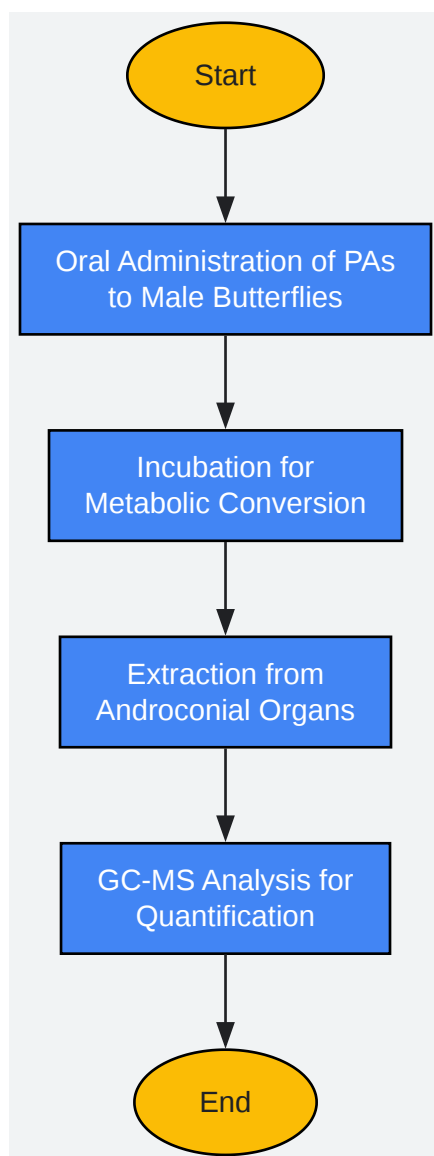
The synthesis of **Danaidone** has been reported in the chemical literature.[\[4\]](#) An early synthetic route involved the addition of methylpyrrol to acrylonitrile, followed by an acidic cyclization step to form the characteristic bicyclic ring system of **Danaidone**.[\[8\]](#) More recent and improved synthetic methods have also been developed.[\[8\]](#)

Biosynthesis Quantification

The quantitative data presented in Section 3 were likely obtained through the following experimental workflow:

- Oral Administration of Precursors: Male butterflies are fed with controlled amounts of specific pyrrolizidine alkaloids.
- Incubation Period: A sufficient period is allowed for the metabolic conversion of the ingested PAs into **Danaidone**.

- Extraction: The androconial organs (sex brands or hairpencils) are dissected and the chemical compounds are extracted using an appropriate organic solvent.
- Chemical Analysis: The extract is analyzed using techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) to identify and quantify the amount of **Danaidone** present.



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Workflow for Quantifying **Danaidone** Biosynthesis.

Conclusion

Danaidone is a fascinating natural product with a well-defined chemical structure and a critical biological role in the chemical communication of Danaine butterflies. Its biosynthesis from plant-derived pyrrolizidine alkaloids is a remarkable example of chemical adaptation in insects. Further research into the specific enzymatic pathways and the potential for synthetic analogues could open new avenues in pest management and the study of insect behavior.

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